

Managing and cleaning large datasets from the Born in Bradford study.

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Navigating the Born in Bradford Data: A Technical Support Guide

This technical support center provides researchers, scientists, and drug development professionals with essential guidance for managing and cleaning the large and complex datasets from the Born in Bradford (BiB) study. Find answers to frequently asked questions and troubleshoot common issues to ensure the integrity and validity of your research.

Frequently Asked Questions (FAQs)

1. How do I gain access to the Born in Bradford dataset?

To access the BiB data, you must first submit an Expression of Interest (EoI) form.[1] This form should be sent to --INVALID-LINK--.[1][2][3] Before submitting, it is highly recommended to review the "Guidance for Collaborators," the "Data Summary" for a high-level overview, and the detailed "Data Dictionary" available on GitHub to understand the available variables.[1][2]

2. What is the approval process for a data request?

The BiB Executive Committee reviews data requests on a monthly basis. You can typically expect to be informed of the outcome within one week of their meeting.[1]

3. Is there a cost associated with accessing the data?



Yes, there is a fee for accessing BiB data. This is because the study does not receive specific funding to cover the costs of providing data extracts to individual research projects. The cost will vary depending on the complexity and scope of your data request.[1][2]

4. How long will it take to receive the data after my request is approved?

Following approval, you will need to sign a Data Sharing Contract (DSC) and a Data Sharing Agreement (DSA).[1] The timeline for receiving the data depends on how quickly these agreements are returned. Once the signed agreements are received, an analyst will contact you to finalize your data requirements. The aim is to provide the data within two weeks of this point, although more complex requests may take longer.[1]

5. What types of data are available in the Born in Bradford study?

The BiB study is a rich resource containing a wide variety of data types. This includes:

- Questionnaire Data: Information on demographics, physical and mental health, and socioeconomic factors collected from mothers, partners, and children at various time points.
 [3]
- Biological Samples: Stored samples include pregnancy blood and urine, as well as cord blood.[4]
- Routine Data Linkage: With participant consent, the study links to routine health and education records, providing longitudinal data on health outcomes and educational development.[3][4][5][6] This includes GP records, hospital admissions, and A&E data.[3]
- Genetic and Metabolomic Data: Exome sequencing and metabolomics data are available for a significant portion of the cohort.[4][7]
- 6. How is the data de-identified?

To protect participant confidentiality, all personal identification is removed from the datasets provided to researchers. The data is identified only by a unique study ID number.[5]

Troubleshooting Common Data Cleaning Issues



Effectively cleaning and preparing the Born in Bradford dataset is crucial for robust analysis. Below are common challenges and recommended approaches.

Issue 1: Handling Missing Data

- Problem: Missing data is a common feature of large, longitudinal studies.
- Solution: It is important to first identify the patterns of missingness. Stata's xtset command
 can be useful for this in panel data.[8] Depending on the nature of the missing data, various
 imputation techniques can be employed, such as mean, median, regression-based, or
 multiple imputation.[8]

Issue 2: Ensuring Consistency Over Time

- Problem: In a longitudinal study, variables that are expected to be static (e.g., date of birth)
 or change predictably (e.g., age) may have inconsistencies across different data collection
 waves.
- Solution: Cross-visit checks are essential.[9] This involves comparing data for the same
 participant across different time points to identify and rectify discrepancies. For example, if a
 participant's date of birth is recorded differently at two separate visits, this needs to be
 investigated and corrected.

Issue 3: Dealing with Outliers and Errors

- Problem: Datasets can contain errors from data entry or measurement.
- Solution: A thorough data review is necessary to identify unallowed categorical values or values that are out of a plausible range.[10] For instance, checking age by grade level can help identify inconsistencies.[10] It is also crucial to check for invalid or non-unique study IDs.[10]

Issue 4: Harmonizing Data from Different Sources

 Problem: The BiB study links to various routine datasets, which may have different coding systems or formats.



 Solution: Data harmonization is key. This involves creating a standardized format for variables across different sources.[11] This may require recoding variables to ensure they are comparable. It is vital to record every step of this process to ensure reproducibility.[11]

Quantitative Data Summary

The following tables provide a summary of the Born in Bradford cohort demographics and available data.

Table 1: Original Cohort Recruitment (2007-2011)

Participant Group	Number Recruited
Pregnant Women	12,453[3]
Pregnancies	13,776[4]
Partners	3,448[4]

Table 2: Ethnic Composition of the Original Cohort

Ethnicity	Approximate Percentage
South Asian	50%[3]
Non-South Asian	50%[3]

Table 3: Available Biological Samples

Sample Type	Number Available
Pregnancy Blood	11,625[4][7]
Pregnancy Urine	6,996[4][7]
Cord Blood	9,303[4][7]

Table 4: Genetic and Metabolomic Data Availability

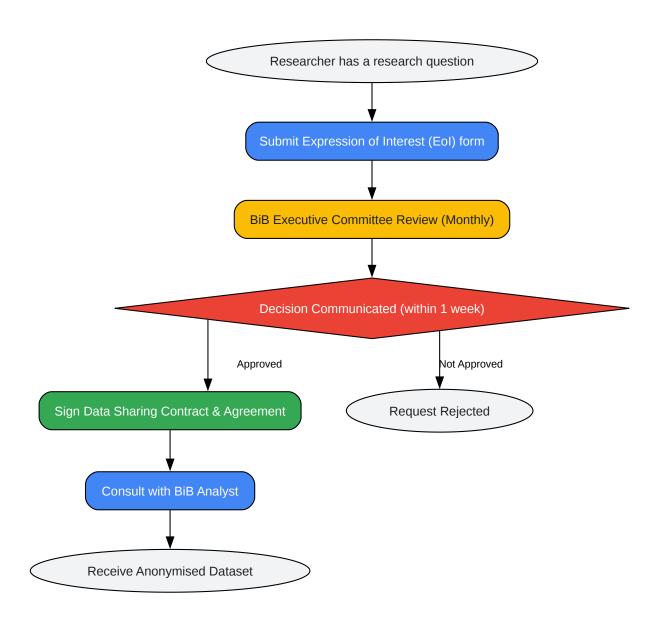


Data Type	Participant Group	Number Available
Exome Sequencing	Mothers	10,531[4][7]
Exome Sequencing	Children	9,158[4][7]
Metabolomics	Pregnancy Samples	11,479[4][7]
Metabolomics	Cord Blood	7,890[4][7]
Metabolomics	Children's Samples (age 2)	2,108[4][7]

Experimental Protocols & Workflows Data Access Workflow

The process for accessing Born in Bradford data follows a structured path to ensure proper governance and ethical oversight.





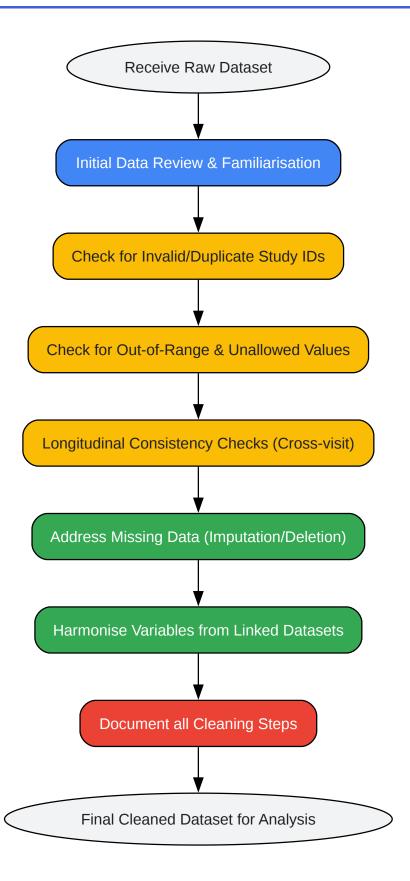
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Data Access Workflow for the Born in Bradford Study.

General Data Cleaning Protocol

A systematic approach to data cleaning is essential for preparing the Born in Bradford dataset for analysis.





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A General Protocol for Cleaning Longitudinal Cohort Data.



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References

- 1. borninbradford.nhs.uk [borninbradford.nhs.uk]
- 2. borninbradford.nhs.uk [borninbradford.nhs.uk]
- 3. Born in Bradford CLOSER [closer.ac.uk]
- 4. Cohort Profile Update: Born in Bradford PMC [pmc.ncbi.nlm.nih.gov]
- 5. borninbradford.nhs.uk [borninbradford.nhs.uk]
- 6. youtube.com [youtube.com]
- 7. Study Spotlight: Born in Bradford can a research project change a city? CLOSER [closer.ac.uk]
- 8. editverse.com [editverse.com]
- 9. DATA CLEANING: LONGITUDINAL STUDY CROSS-VISIT CHECKS PMC [pmc.ncbi.nlm.nih.gov]
- 10. datamgmtinedresearch.com [datamgmtinedresearch.com]
- 11. m.youtube.com [m.youtube.com]
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